

# tributyl phosphite CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Tributyl phosphite

Cat. No.: B1683024

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## An In-depth Technical Guide to Tributyl Phosphite

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical properties, synthesis, and key applications of **tributyl phosphite**. The data and protocols are intended to support research and development activities in various scientific fields.

### Core Chemical Data

**Tributyl phosphite** is an organophosphorus compound with significant applications as a stabilizer in polymers and as a reagent in organic synthesis. Below are its fundamental chemical identifiers.

Property	Value	Citation
CAS Number	102-85-2	[1][2]
Molecular Weight	250.31 g/mol	[1][2]
Molecular Formula	C <sub>12</sub> H <sub>27</sub> O <sub>3</sub> P	[2]
Synonyms	Phosphorous acid tributyl ester, Tri-n-butyl phosphite	[3][4]

## Experimental Protocols

### General Synthesis of Tributyl Phosphite via Esterification

This protocol outlines a generalized method for the synthesis of **tributyl phosphite** based on the direct esterification of butanol with a phosphorus source, such as phosphorus trichloride or phosphorus oxychloride. This method is commonly cited in patent literature for its efficiency.

#### Materials:

- n-Butanol
- Phosphorus trichloride (or Phosphorus oxychloride)
- An acid scavenger (e.g., a tertiary amine like triethylamine or pyridine)
- Anhydrous organic solvent (e.g., petroleum ether, benzene)
- Sodium sulfate (or magnesium sulfate), anhydrous
- Water
- Sodium bicarbonate solution (e.g., 10%)
- Saturated sodium chloride solution

#### Equipment:

- Three-necked round-bottom flask
- Stirrer (magnetic or mechanical)
- Dropping funnel
- Reflux condenser
- Ice-salt bath

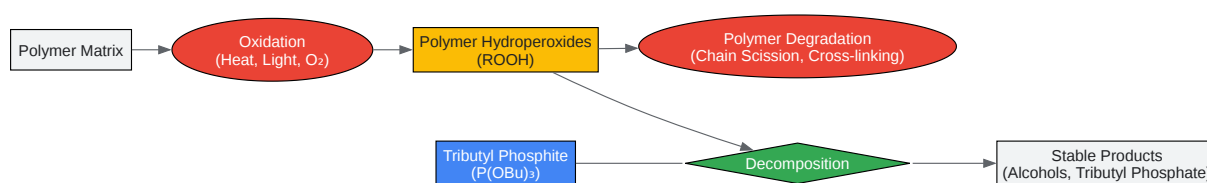
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Vacuum distillation apparatus

#### Procedure:

- **Reaction Setup:** In a three-necked flask equipped with a stirrer, dropping funnel, and reflux condenser, a solution of n-butanol and an acid scavenger in an anhydrous organic solvent is prepared. The apparatus should be protected from atmospheric moisture, for example, by using calcium chloride tubes.
- **Reactant Addition:** The flask is cooled in an ice-salt bath. A solution of phosphorus trichloride in the same anhydrous solvent is added dropwise from the dropping funnel with vigorous stirring. The rate of addition should be controlled to maintain a low reaction temperature (typically between 0°C and 10°C).
- **Reaction:** After the addition is complete, the reaction mixture is allowed to stir at room temperature for a period, followed by gentle refluxing for several hours to ensure the reaction goes to completion.
- **Work-up:** The mixture is cooled to room temperature. The precipitated hydrochloride salt of the acid scavenger is removed by filtration. The filtrate is then washed sequentially with water, a dilute solution of sodium bicarbonate to neutralize any remaining acid, and finally with a saturated sodium chloride solution.
- **Drying and Solvent Removal:** The organic layer is separated and dried over an anhydrous drying agent like sodium sulfate. The solvent is then removed under reduced pressure using a rotary evaporator.
- **Purification:** The crude **tributyl phosphite** is purified by vacuum distillation to yield the final product.

## Antioxidant Mechanism of Phosphite Stabilizers

**Tributyl phosphite** and other organophosphites are widely used as secondary antioxidants in polymers. Their primary role is to decompose hydroperoxides, which are formed during the primary oxidation of the polymer, into non-radical, stable products. This action prevents chain scission and cross-linking, thus preserving the mechanical properties and color stability of the material. The general mechanism is a redox reaction where the phosphite is oxidized to a phosphate.



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Caption: Logical workflow of the antioxidant action of **tributyl phosphite** in a polymer matrix.

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## References

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)